

N-PEG3-N'-(propargyl-PEG4)-Cy5 CAS number and supplier

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Compound of Interest

Compound Name: N-PEG3-N'-(propargyl-PEG4)-Cy5

Cat. No.: B11828407

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Technical Guide: N-PEG3-N'-(propargyl-PEG4)-Cy5

For Researchers, Scientists, and Drug Development Professionals

Core Summary

This technical guide provides comprehensive information on the bifunctional fluorescent linker, **N-PEG3-N'-(propargyl-PEG4)-Cy5**. This molecule incorporates a Cy5 fluorophore, a terminal alkyne group for click chemistry, and a flexible polyethylene glycol (PEG) spacer. It is a valuable tool for the synthesis of Proteolysis Targeting Chimeras (PROTACs) and for fluorescently labeling azide-modified biomolecules.

Chemical and Physical Properties

The key properties of **N-PEG3-N'-(propargyl-PEG4)-Cy5** are summarized in the table below.

Property	Value	Reference
CAS Number	2107273-06-1	[1][2]
Molecular Formula	C42H57ClN2O7	[1][2]
Molecular Weight	737.38 g/mol	
Appearance	Solid	
Solubility	Soluble in DMSO, DMF	
Excitation Wavelength (λ_{ex})	~649 nm	
Emission Wavelength (λ_{em})	~667 nm	
Storage Conditions	-20°C, protect from light	[2]

Suppliers

A list of known suppliers for **N-PEG3-N'-(propargyl-PEG4)-Cy5** is provided below. Please note that availability and pricing are subject to change.

Supplier	Website
MedchemExpress	--INVALID-LINK--
Immunomart	--INVALID-LINK--
MedKoo Biosciences	--INVALID-LINK--
Pharmaffiliates	--INVALID-LINK--
AxisPharm	--INVALID-LINK--
Cenmed	--INVALID-LINK--

Applications and Experimental Workflows

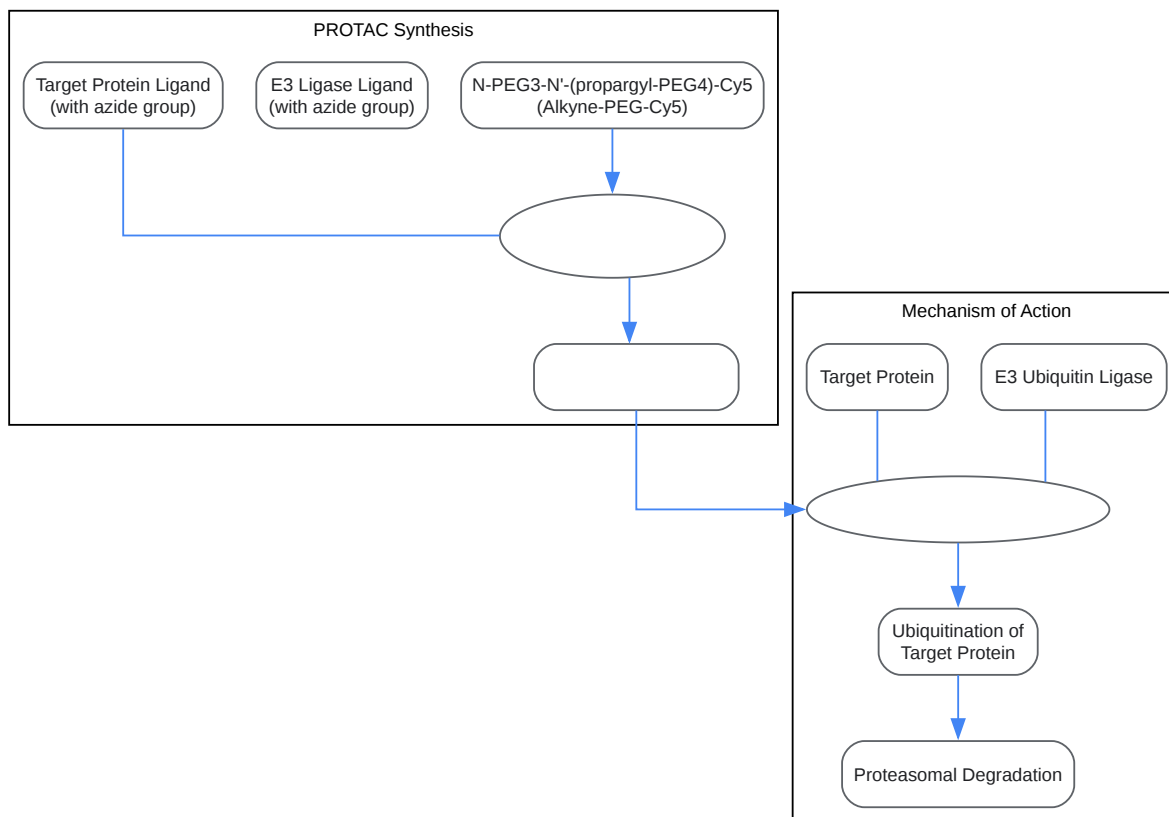
N-PEG3-N'-(propargyl-PEG4)-Cy5 is primarily utilized as a fluorescent linker in bioconjugation applications, most notably in the development of PROTACs.[1][2] Its terminal alkyne group

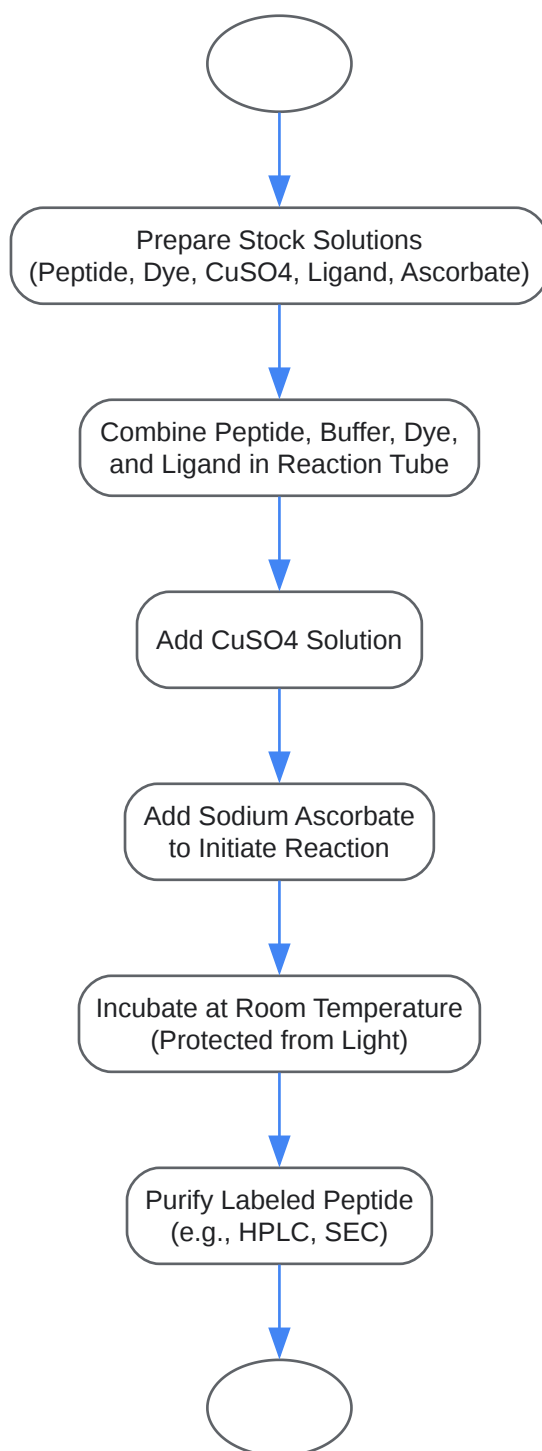
allows for covalent attachment to azide-containing molecules via a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction, a cornerstone of click chemistry.

PROTAC Synthesis and Mechanism

PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome. The linker component of a PROTAC, for which **N-PEG3-N'-(propargyl-PEG4)-Cy5** is a candidate, is crucial for optimizing the formation and stability of the ternary complex (Target Protein - PROTAC - E3 Ligase).

The following diagram illustrates the general workflow for utilizing an alkyne-containing fluorescent linker in the synthesis of a PROTAC.





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References

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- 2. N-PEG3-N'-(propargyl-PEG4)-Cy5 - Immunomart [immunomart.com]
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